

Structural Characterization Guide: (3-Bromo-4-fluoro-2-methylphenyl)methanol[1]

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Compound of Interest

Compound Name: (3-Bromo-4-fluoro-2-methylphenyl)methanol

Cat. No.: B7965065

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Part 1: Executive Summary & Strategic Importance

The Molecule: **(3-Bromo-4-fluoro-2-methylphenyl)methanol** is a densely functionalized benzyl alcohol. It serves as a critical "linker" scaffold in medicinal chemistry, particularly for P-CABs (Potassium-Competitive Acid Blockers) like Vonoprazan derivatives, where the ortho-methyl group provides essential steric locking for receptor selectivity.[1]

The Challenge: Unlike simple benzyl alcohols, this molecule possesses conflicting crystallographic drivers:

- Hydroxyl Group: Promotes strong O-H...O hydrogen bonding networks (often hexameric clusters).[2]
- Ortho-Methyl Group: Creates steric bulk that disrupts planar stacking, often leading to lower melting points or difficulty in crystal nucleation.[1]
- Halogen Array (3-Br, 4-F): Introduces potential for Type II halogen bonding (

or

), competing with classical H-bonds.[\[1\]](#)

This guide compares the Target against two well-characterized Alternatives to predict its solid-state behavior and optimize your characterization workflow.

Part 2: Comparative Structural Analysis[\[1\]](#)

We compare the Target against (2-Methylphenyl)methanol (Steric Analog) and (3-Bromo-4-fluorophenyl)methanol (Electronic Analog).[\[1\]](#)

Table 1: Physicochemical & Crystallographic Benchmarks[\[1\]](#)[\[2\]](#)[\[3\]](#)

Feature	Target Molecule	Alternative A (Steric)	Alternative B (Electronic)
Compound	(3-Br-4-F-2-Me-phenyl)methanol	(2-Methylphenyl)methanol	(3-Bromo-4-fluorophenyl)methanol
Role	High-Value Intermediate	Steric Benchmark	Electronic Benchmark
Molecular Wt.	~219.05 g/mol	122.16 g/mol	~205.03 g/mol
Key Interaction	Hybrid: Steric block + Halogen bond	H-Bond Dominant	Halogen Bond Dominant
Crystal Habit	Predicted: [1] [3] Block/Prism	Needles/Plates	Platelets
Packing Motif	Predicted: [1] Twisted/Herringbone	Hexameric H-bond clusters	Planar Sheets (-stacking)
Melting Point	Est: [1] 45–55 °C (Low due to asymmetry)	36–38 °C	36–40 °C
Solubility	High (DCM, MeOH, EtOAc)	High (Alcohols)	Moderate

Mechanistic Insight: The "Ortho-Effect"

In Alternative A, the ortho-methyl group forces the hydroxyl group out of the aromatic plane (dihedral angle $> 60^\circ$).^[1] This prevents flat sheet formation, often resulting in complex hexameric hydrogen-bonded cylinders rather than simple layers.

- Implication for Target: Expect the (3-Br-4-F-2-Me) target to resist forming flat needles. It will likely crystallize as chunky prisms driven by the 3-Bromo halogen bond anchoring the twisted 2-Methyl scaffold.

Part 3: Experimental Protocols

Protocol A: Crystal Growth Strategy (The "Anti-Oil" Workflow)

This molecule's low melting point makes it prone to "oiling out" rather than crystallizing. Use this self-validating protocol to force nucleation.

Reagents:

- High-purity Target Compound ($>98\%$ by HPLC).
- Solvents: Dichloromethane (DCM), n-Hexane, Methanol (MeOH).

Workflow:

- Dissolution: Dissolve 50 mg of target in minimal DCM (0.5 mL). Ensure complete solvation.
- The "Vapor Trap": Place the DCM solution in a small inner vial (2 mL).
- Antisolvent: Place the inner vial (uncapped) inside a larger jar (20 mL) containing 5 mL of n-Hexane. Cap the large jar tightly.
- Diffusion: Allow to stand at 4°C (fridge) for 3–5 days. Hexane vapor will slowly diffuse into the DCM, lowering solubility gradually.
- Rescue Step: If oil forms, scratch the side of the vial with a glass rod to induce nucleation, or seed with a micro-crystal of Alternative B (isomorphous seeding).

Protocol B: Data Collection & Refinement[1][2]

- Temperature: Collect data at 100 K (Cryostream). Room temperature collection will likely result in high thermal motion (disorder) of the ortho-methyl group, ruining resolution.
- Radiation: Mo-K

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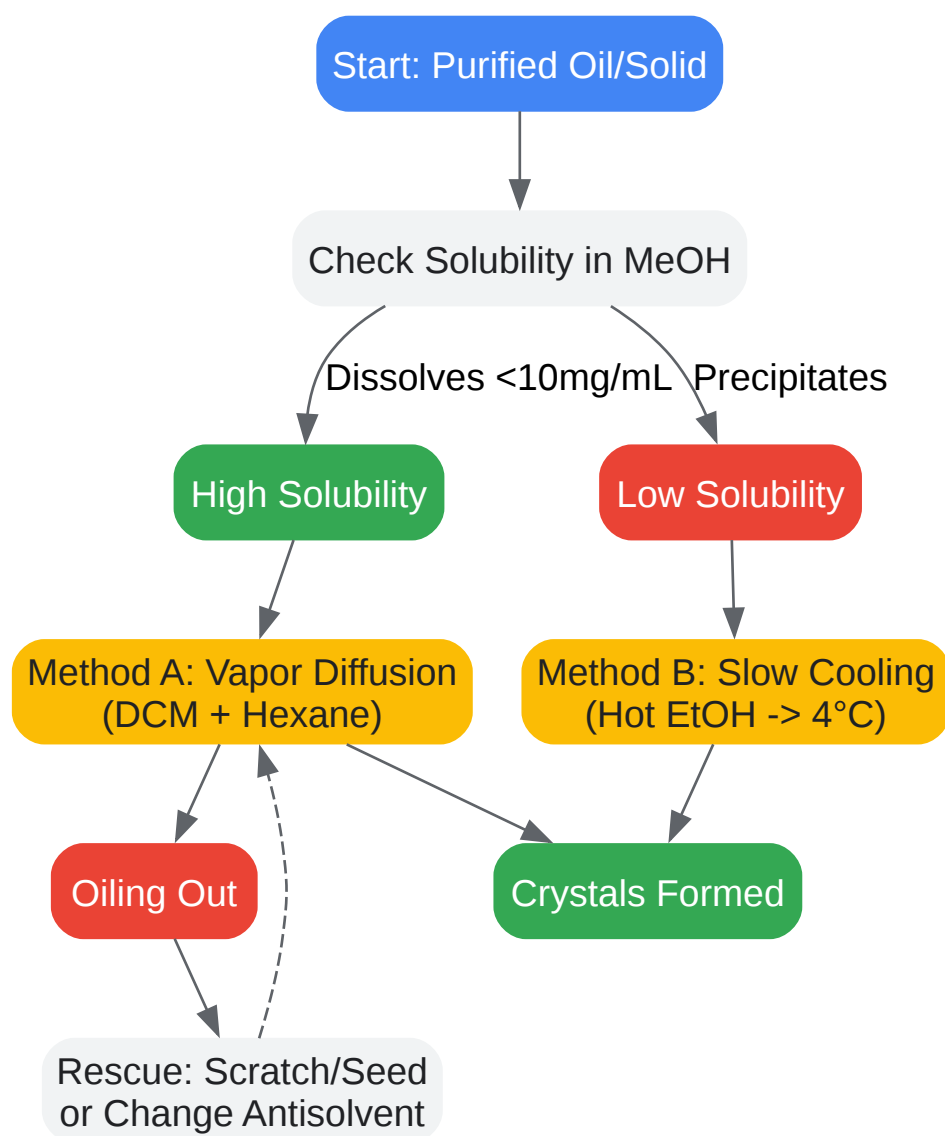
Å) is preferred over Cu-K

to minimize absorption by the Bromine atom.[1]
- Refinement: Watch for disorder in the hydroxymethyl arm. The 2-methyl group often forces the -CH₂OH into two distinct populations (gauche/trans).[1]

Part 4: Visualization of Structural Logic[1]

Diagram 1: Crystallization Decision Matrix

This logic flow ensures you select the correct method based on the molecule's initial behavior.

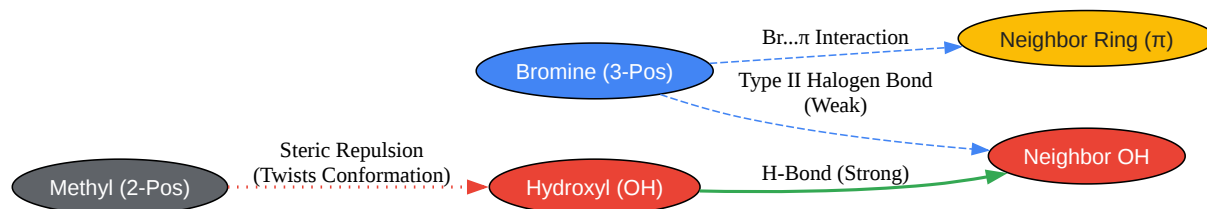


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Caption: Decision matrix for crystallizing low-melting halogenated benzyl alcohols.

Diagram 2: Interaction Network (Predicted)

Visualizing the competition between the Halogen Bond (Br) and the Hydrogen Bond (OH).



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Caption: Predicted intermolecular force network. The 2-Me group disrupts planarity, forcing Br and OH to seek out-of-plane partners.[1]

Part 5: References

- Ferguson, G., et al. (1995).[2][4] Conformational systematics of diphenylmethanols and related compounds. Acta Crystallographica Section B.
- Sigma-Aldrich. (2024). Product Specification: (3-Bromo-2-fluorophenyl)methanol.[5][6][7]
- Cambridge Crystallographic Data Centre (CCDC).CSD Entry: ZAJWUF (Related halogenated benzamide structures).[8]
- PubChem. (2025).[3] Compound Summary: (4-Bromo-2-methylphenyl)methanol. National Library of Medicine.

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Sources

- 1. 68120-35-4|(3-Bromo-4-methylphenyl)methanol|BLD Pharm [bldpharm.com]
- 2. (2-Methylphenyl)(phenyl)methanol - PMC [pmc.ncbi.nlm.nih.gov]

- 3. (4-Bromo-3-methylphenyl)methanol | C₈H₉BrO | CID 10987288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Page loading... [wap.guidechem.com]
- 6. (3-bromo-2-fluorophenyl)methanol CAS#: 261723-32-4 [m.chemicalbook.com]
- 7. (3-bromo-2-fluoro-4-methylphenyl)methanol CAS#: 2090533-71-2 [m.chemicalbook.com]
- 8. doras.dcu.ie [doras.dcu.ie]
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